

An In-depth Technical Guide to Bis(2-ethylhexyl)amine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(2-ethylhexyl)amine

Cat. No.: B7767626

[Get Quote](#)

This guide provides a concise overview of the fundamental physicochemical properties of **Bis(2-ethylhexyl)amine**, a secondary amino compound. The information is tailored for researchers, scientists, and professionals in drug development who may utilize this compound in various applications, including as a surfactant or in nanoparticle synthesis.

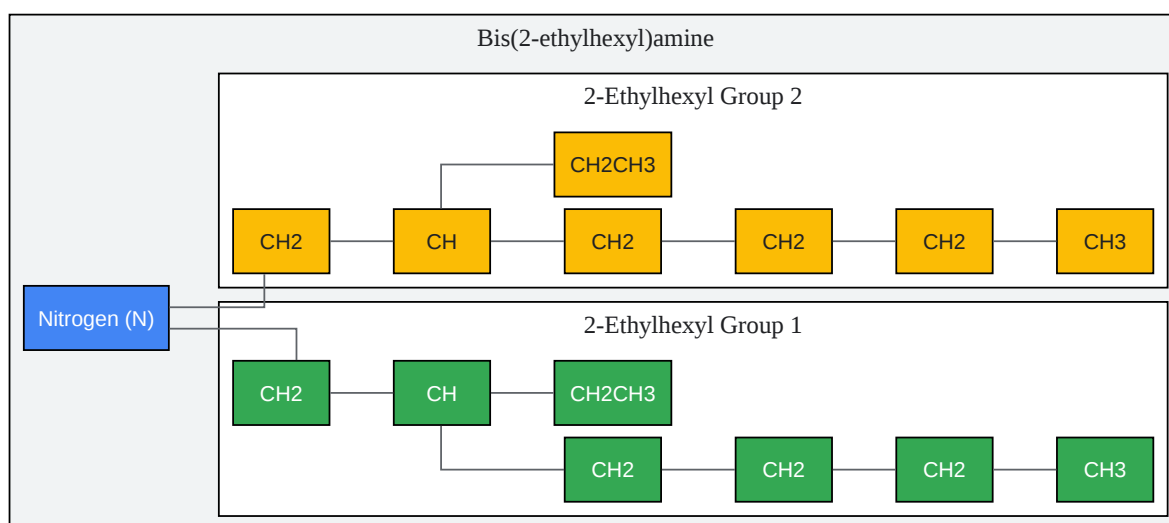
Physicochemical Properties

Bis(2-ethylhexyl)amine is a colorless liquid with a slight ammonia-like odor.^{[1][2][3]} It is a secondary amino compound.^[1] Key quantitative data regarding its molecular structure and properties are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₆ H ₃₅ N ^{[1][2][4]}
Linear Formula	[CH ₃ (CH ₂) ₃ CH(C ₂ H ₅)CH ₂] ₂ NH ^{[5][6]}
Molecular Weight	241.46 g/mol ^{[1][2][3][4][5]}
Density	0.805 g/mL at 25 °C ^{[1][5]}
Boiling Point	123 °C at 5 mmHg ^{[1][5]}
Refractive Index	n _{20/D} 1.443 ^{[1][5]}
Flash Point	130 °C (266 °F) ^[6]
Solubility in Water	0.014 g/L ^[6]

Structural Information

The structural formula of **Bis(2-ethylhexyl)amine** consists of a central nitrogen atom bonded to two 2-ethylhexyl groups. This structure is visualized in the diagram below, which illustrates the connectivity of the constituent atoms.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **Bis(2-ethylhexyl)amine**.

Experimental Protocols

This document serves as a summary of core physicochemical properties and does not detail specific experimental protocols for their determination. For detailed methodologies, please refer to the original source materials or standard analytical chemistry protocols.

Applications

Bis(2-ethylhexyl)amine has been utilized in the synthesis of stable, nanosized Cadmium Sulfide (CdS) particles. In this application, it forms an oriented monolayer chemically bonded to the particle surface. It is also a component in surfactant-based liquid mixtures with potential for specialized applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Bis(2-ethylhexyl)amine | 106-20-7 [chemicalbook.com]
- 2. Bis(2-ethylhexyl)amine | C₁₆H₃₅N | CID 7791 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. BIS 2-ETHYLHEXYLAMINE (BIS2EHA) - Alkyl Amines Chemicals Limited [alkylamines.com]
- 4. scbt.com [scbt.com]
- 5. Bis(2-ethylhexyl)amine 99 106-20-7 [sigmaaldrich.com]
- 6. Bis(2-ethylhexyl) amine for synthesis 106-20-7 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Bis(2-ethylhexyl)amine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7767626#bis-2-ethylhexyl-amine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com